Spectroscopic Analysis of trans-Ethyl 2-hydroxycyclohexanecarboxylate: A Technical Guide

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Compound of Interest

Compound Name:	*trans-Ethyl 2-hydroxycyclohexanecarboxylate*
CAS No.:	*6125-55-9*
Cat. No.:	*B153645*

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Introduction

trans-Ethyl 2-hydroxycyclohexanecarboxylate is a bifunctional organic molecule featuring a cyclohexane ring substituted with an ethyl ester and a hydroxyl group in a trans configuration. As a valuable chiral building block and intermediate in the synthesis of pharmaceuticals and other fine chemicals, a thorough understanding of its structural and electronic properties is paramount. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are indispensable tools for the structural elucidation and characterization of this compound. This technical guide provides a detailed overview of the expected spectroscopic data for **trans-Ethyl 2-hydroxycyclohexanecarboxylate**, grounded in fundamental principles and data from analogous structures.

Molecular Structure and Key Features

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The molecular formula for **trans-Ethyl 2-hydroxycyclohexanecarboxylate** is C9H16O3, with a molecular weight of 172.22 g/mol . The "trans" designation indicates that the hydroxyl (-OH) group and the ethyl carboxylate (-COOCH2CH3) group are on opposite sides of the cyclohexane ring's plane. This stereochemistry significantly influences the chemical environment of each atom and, consequently, its spectroscopic signature.

graph "Molecular_Structure" { layout=neato; node [shape=plaintext]; C1 [label="C", pos="0,1!"]; C2 [label="C", pos="-0.87,0.5!"]; C3 [label="C", pos="-0.87,-0.5!"]; C4 [label="C", pos="0,-1!"]; C5 [label="C", pos="0.87,-0.5!"]; C6 [label="C", pos="0.87,0.5!"]; C7 [label="C", pos="0,2.5!"]; O1 [label="O", pos="-0.5,3.2!"]; O2 [label="O", pos="1,2.8!"]; C8 [label="C", pos="1.5,3.8!"]; C9 [label="C", pos="2.5,4.2!"]; O3 [label="O", pos="-1.8,1!"]; H1 [label="H", pos="-2.2,0.5!"];

C1 -- C2 -- C3 -- C4 -- C5 -- C6 -- C1; C1 -- C7; C7 -- O1 [label=" O"]; C7 -- O2; O2 -- C8; C8 -- C9; C2 -- O3; O3 -- H1; }

Caption: Molecular structure of **trans-Ethyl 2-hydroxycyclohexanecarboxylate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.

Experimental Protocol: NMR Data Acquisition

- Sample Preparation: Dissolve approximately 10-20 mg of **trans-Ethyl 2-hydroxycyclohexanecarboxylate** in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl3).
- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- ^{1}H NMR Acquisition: Acquire the proton NMR spectrum using a standard pulse sequence.
- ^{13}C NMR Acquisition: Acquire the carbon-13 NMR spectrum, often using a proton-decoupled pulse sequence to simplify the spectrum to single lines for each unique carbon atom.

^{1}H NMR Spectral Analysis

The ^{1}H NMR spectrum will provide information on the number of different types of protons, their chemical environment, and their connectivity.

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~ 4.1	Quartet	2H	-OCH_2CH_3
~ 3.8	Multiplet	1H	CH-OH
~ 2.3	Multiplet	1H	CH-COOEt
~ 2.0 - 1.2	Multiplets	8H	Cyclohexane ring protons
~ 1.2	Triplet	3H	-OCH_2CH_3
Variable	Singlet (broad)	1H	-OH

- Causality of Chemical Shifts: The protons on the carbon bearing the hydroxyl group (CH-OH) and the carbon with the ester group (CH-COOEt) are expected to be the most downfield of the ring protons due to the deshielding effect of the electronegative oxygen atoms. The ethyl group's methylene protons (-OCH_2CH_3) are also downfield for the same reason.

^{13}C NMR Spectral Analysis

The ^{13}C NMR spectrum will show a distinct signal for each unique carbon atom in the molecule.

Chemical Shift (δ, ppm)	Assignment
~ 175	C=O (Ester)
~ 75	C-OH
~ 60	-OCH_2CH_3
~ 50	C-COOEt
~ 35 - 20	Cyclohexane ring carbons
~ 14	-OCH_2CH_3

- Expert Interpretation: The carbonyl carbon of the ester group is characteristically found at the most downfield position (~175 ppm). The carbon attached to the hydroxyl group (~75 ppm)

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and the ester's methylene carbon (~60 ppm) are also significantly downfield.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation corresponding to molecular vibrations.

Experimental Protocol: IR Data Acquisition

- Sample Preparation: A small drop of the neat liquid sample can be placed between two salt plates (e.g., NaCl or KBr) to form a thin film.
- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer.
- Data Acquisition: Record the spectrum, typically in the range of 4000-400 cm^{-1}.

IR Spectral Analysis

Frequency (cm^{-1})	Vibration	Functional Group
3500-3200 (broad)	O-H stretch	Alcohol
2950-2850	C-H stretch	Alkane
1735 (strong)	C=O stretch	Ester
1200-1000	C-O stretch	Alcohol, Ester

- Trustworthiness of Assignments: The presence of a strong, broad absorption band in the 3500-3200 cm^{-1} region is a definitive indicator of the hydroxyl group. A very strong, sharp peak around 1735 cm^{-1} is characteristic of the ester carbonyl group.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural identification.

Experimental Protocol: MS Data Acquisition

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- Sample Introduction: The sample is typically introduced via Gas Chromatography (GC-MS) for volatile compounds like this ester.
- Ionization: Electron Impact (EI) is a common ionization method that causes fragmentation.
- Detection: A mass analyzer separates the ions based on their mass-to-charge ratio (m/z).

MS Spectral Analysis

The mass spectrum is expected to show a molecular ion peak (M^+) and several fragment ions.

m/z	Assignment
172	$[M]^+$ (Molecular Ion)
154	$[M - H_2O]^+$
127	$[M - OCH_2CH_3]^+$
101	$[M - COOCH_2CH_3]^+$
83	$[C_6H_{11}]^+$

- Fragmentation Pathway: The molecular ion at m/z 172 confirms the molecular weight. Common fragmentation pathways for this molecule include the loss of a water molecule (m/z 154), loss of the ethoxy group (m/z 127), and loss of the entire ethyl carboxylate group (m/z 101).

digraph "Fragmentation_Pathway" { rankdir=LR; node [shape=box, style=rounded, fontcolor="#FFFFFF", fillcolor="#4285F4"]; edge [color="#5F6368"];

M [label="[C9H16O3]+•\nm/z = 172"]; F1 [label="[C9H14O2]+•\nm/z = 154"]; F2 [label="[C7H11O2]+\nm/z = 127"]; F3 [label="[C6H11O]+\nm/z = 101"];

M -> F1 [label="- H2O"]; M -> F2 [label="- OCH2CH3"]; M -> F3 [label="- COOCH2CH3"]; }

Caption: Plausible fragmentation pathway in EI-MS.

Conclusion

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The combined application of NMR, IR, and MS provides a comprehensive and unambiguous characterization of **trans-Ethyl 2-hydroxycyclohexanecarboxylate**. Each technique offers complementary information that, when synthesized, allows for the complete structural elucidation and confirmation of the compound's identity and stereochemistry. This guide serves as a foundational reference for researchers and professionals working with this important chemical intermediate.

References

- At this time, a specific, citable peer-reviewed article containing the complete experimental spectroscopic data for **trans-Ethyl 2-hydroxycyclohexanecarboxylate** could not be located through the conducted searches. The presented data is based on established principles of spectroscopic interpretation and data for structurally similar compounds. For definitive, experimentally-derived spectra, consulting a specialized spectral database or primary literature on the synthesis of this specific compound is recommended.

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